

CK1-IN-3 casein kinase 1 delta inhibitor

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Compound of Interest

Compound Name: CK1-IN-3
Cat. No.: B10812554

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An In-Depth Technical Guide to **CK1-IN-3**: A Casein Kinase 1 Delta Inhibitor For Researchers, Scientists, and Drug Development Professionals

Abstract

Casein Kinase 1 Delta (CK1 δ) is a serine/threonine kinase implicated in a multitude of cellular processes, including signal transduction pathways critical to cancer biology and neurodegenerative diseases. Its role in pathways such as Wnt, p53, and Hedgehog makes it a compelling target for therapeutic intervention. This document provides a comprehensive technical overview of **CK1-IN-3**, a small molecule inhibitor of CK1 δ . This guide details its biochemical properties, mechanism of action, relevant experimental protocols, and the signaling pathways it modulates.

Introduction to Casein Kinase 1 Delta (CK1 δ)

The Casein Kinase 1 (CK1) family of protein kinases are ubiquitously expressed and involved in diverse cellular processes. The CK1 δ isoform, in particular, plays a crucial role in several signaling cascades that are frequently dysregulated in human diseases. CK1 δ has been shown to be a key regulator of the Wnt/ β -catenin, p53, and Hedgehog signaling pathways, all of which are fundamental to cell proliferation, differentiation, and survival. Aberrant CK1 δ activity has been linked to various cancers and neurodegenerative disorders, making it an attractive target for the development of small molecule inhibitors.

CK1-IN-3: A Potent CK1 δ Inhibitor

CK1-IN-3 is a small molecule inhibitor identified as a potent antagonist of Casein Kinase 1 Delta.

Chemical and Physical Properties

Property	Value	Reference
IUPAC Name	N-(1,3-benzothiazol-2-yl)-2-(4-methoxyphenyl)acetamide	
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₃ S	
Molecular Weight	328.39 g/mol	
**CAS Number		

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